

Nelfinavir-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nelfinavir-d3

Cat. No.: B561975

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This technical guide provides an in-depth overview of **Nelfinavir-d3**, a deuterated analog of the HIV-1 protease inhibitor Nelfinavir. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental methodologies, and pathway visualizations to support further investigation and application of this compound.

Core Compound Data

Nelfinavir-d3 serves as a critical internal standard for the accurate quantification of Nelfinavir in biological matrices using mass spectrometry-based methods.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	1217629-70-3	[1][2]
Molecular Formula	C ₃₂ H ₄₂ D ₃ N ₃ O ₄ S	[1][3][4]
Molecular Weight	570.8 g/mol	[3][4]
Synonyms	(3S,4aS,8aS)-N-(1,1-Dimethylethyl)decahydro-2-[(2R,3R)-2-hydroxy-3-[(3-hydroxy-2-methyl-d3-benzoyl)amino]-4-(phenylthio)butyl]-3-isoquinolinecarboxamide	[1]
Primary Application	Internal standard for Nelfinavir quantification	[1]

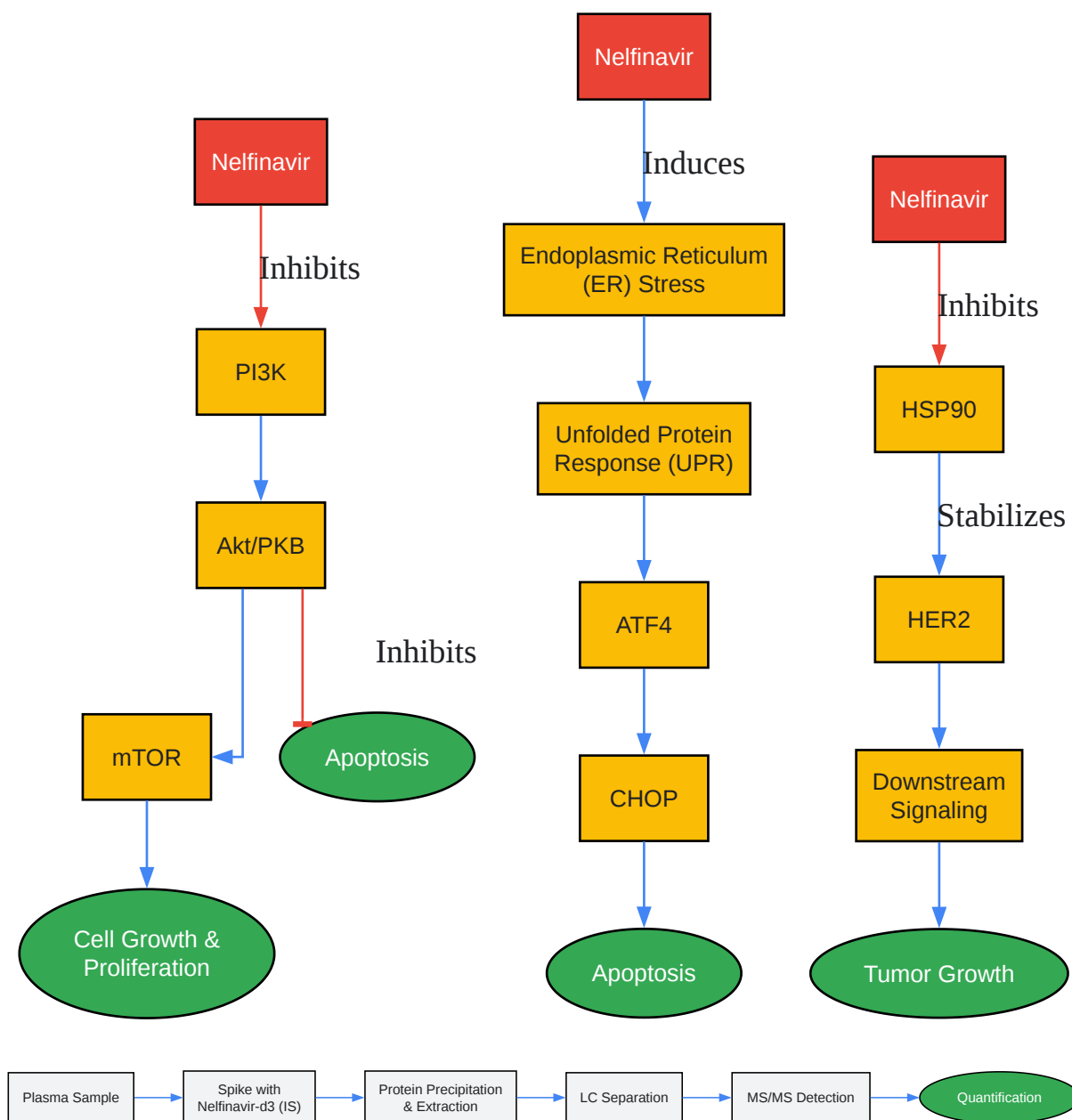
Mechanism of Action and Therapeutic Potential

Nelfinavir is a potent, orally bioavailable inhibitor of the HIV-1 protease, with a K_i value of 2 nM. [1] It functions as a competitive inhibitor, binding to the active site of the protease to prevent the cleavage of viral polyproteins, a crucial step in viral maturation and replication.[1]

Beyond its antiviral activity, Nelfinavir has demonstrated significant anti-cancer properties.[5] Its primary off-target mechanisms in cancer cells involve the inhibition of the Akt/PKB signaling pathway and the induction of endoplasmic reticulum (ER) stress, leading to the unfolded protein response (UPR).[1][5]

Key Signaling Pathways Affected by Nelfinavir

Nelfinavir's multifaceted effects on cellular signaling have positioned it as a compound of interest in oncology research. The following diagrams illustrate its impact on key pathways.



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